

The Regulatory Landscape and Safety Profile of alpha-Damascone: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *alpha-Damascone*

Cat. No.: *B3025630*

[Get Quote](#)

This guide provides an in-depth technical analysis of the regulatory status and safety assessment of **alpha-Damascone**, a key fragrance and flavor ingredient. Designed for researchers, scientists, and professionals in drug development and consumer product formulation, this document synthesizes current scientific understanding and regulatory frameworks to offer a comprehensive resource.

Introduction to alpha-Damascone: A Molecule of Olfactive Significance

Alpha-Damascone, a C13 norterpene, is a member of the damascone family of aromatic ketones.^[1] Characterized by an α,β -unsaturated ketone within a cyclohexene ring system, it is highly valued in perfumery for its potent and complex aroma, often described as rosy, fruity, and slightly woody.^{[1][2]} Its utility extends beyond fine fragrances to functional applications in personal care, household products, and as a flavoring agent in the food and beverage industry.^[1] Given its widespread use, a thorough understanding of its safety and the regulations governing its application is paramount.

Global Regulatory Status: A Dichotomy in Application

The regulatory status of **alpha-Damascone** presents a nuanced picture, with differing conclusions for its use as a fragrance versus a flavor ingredient, particularly in Europe.

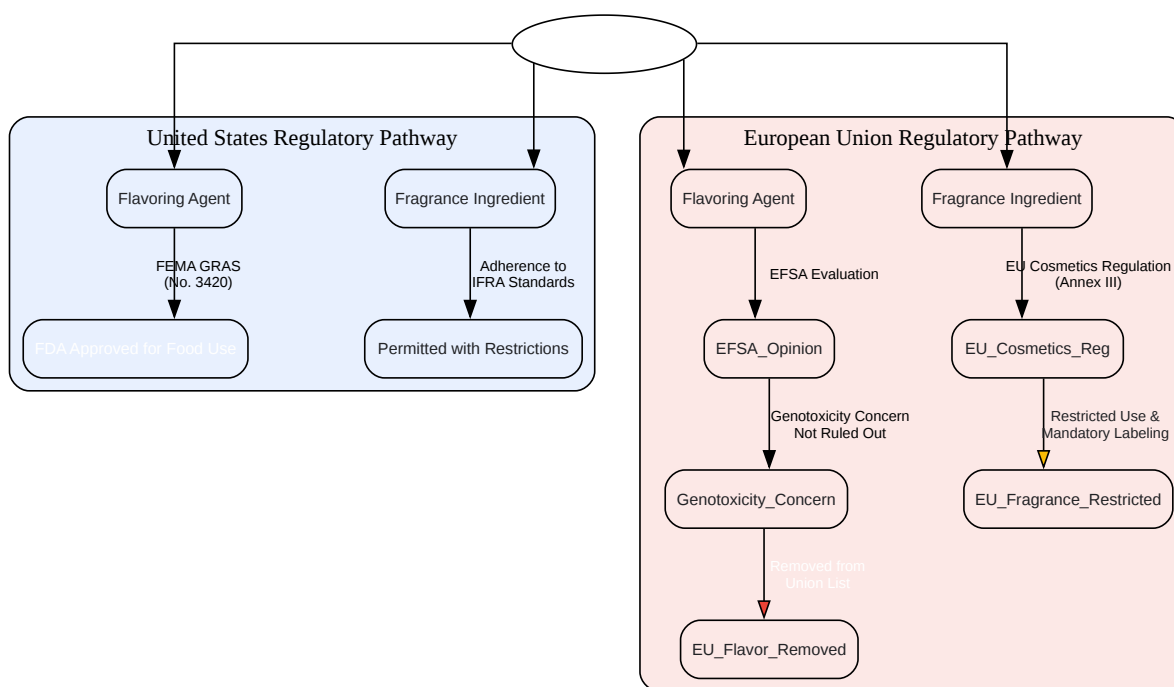
Use as a Flavoring Agent

- United States (FDA & FEMA): In the United States, **alpha-Damascone** is recognized for its use in food. It holds the status of "Generally Recognized as Safe" (GRAS) by the Flavor and Extract Manufacturers Association (FEMA), under FEMA number 3420.^{[1][3]} The U.S. Food and Drug Administration (FDA) lists it as a flavoring agent or adjuvant that can be added to food.^{[4][5]}
- European Union (EFSA): The European Food Safety Authority (EFSA) has expressed concerns regarding the genotoxic potential of **alpha-Damascone**.^{[6][7]} This led to a 2020 recommendation by the European Commission to remove **alpha-Damascone** and four structurally related substances from the Union list of approved flavouring substances to protect human health.^{[8][9]} The concern stems from equivocal and positive results in genotoxicity studies, which could not definitively rule out the potential for DNA damage.^{[6][7]}
- JECFA: The Joint FAO/WHO Expert Committee on Food Additives (JECFA) evaluated **alpha-Damascone** and concluded "no safety concern at current levels of intake when used as a flavouring agent".^[4]

Use as a Fragrance Ingredient

- International Fragrance Association (IFRA): **Alpha-Damascone** is regulated by the IFRA Standards. The 51st Amendment includes specific restrictions for its use in skin contact applications, with maximum permitted concentration levels varying depending on the product category.^[1] For instance, its use in toys (Category 1) is prohibited.^[1]
- European Union (Cosmetics Regulation): Within the EU, **alpha-Damascone** is listed on Annex III of the Cosmetics Regulation, which identifies it as a substance that cosmetic products may contain only subject to the restrictions laid down.^[1] It must be declared on the product label if its concentration exceeds 0.001% in leave-on products and 0.01% in rinse-off products.^[1] This requirement is in place to inform consumers with known allergies.
- Globally Harmonized System (GHS): Under the GHS, **alpha-Damascone** is classified for skin sensitization (Category 1B) and aquatic toxicity.^{[1][3]}

The following diagram illustrates the divergent regulatory pathways for **alpha-Damascone** in the key jurisdictions of the US and EU.



[Click to download full resolution via product page](#)

Caption: Regulatory pathways for **alpha-Damascone** in the US and EU.

Comprehensive Safety Assessment

The safety of **alpha-Damascone** has been evaluated by the Research Institute for Fragrance Materials (RIFM), an independent scientific body.[1][10] Their assessments, which are peer-reviewed, form the basis for the IFRA Standards. The evaluation encompasses multiple toxicological endpoints.

Toxicological Profile

Toxicological Endpoint	Result	Citation
Acute Oral Toxicity	Low to moderate; LD50 in rats is 1670 mg/kg body weight.	[11]
Acute Dermal Toxicity	Low; LD50 in rabbits and rats is >2000 mg/kg body weight.	[11]
Skin Irritation	Can cause mild to moderate cumulative skin irritation in humans.	[11]
Eye Irritation	No evidence of eye irritation in animal studies.	[11]
Skin Sensitization	Moderate to strong sensitizer based on Local Lymph Node Assay (LLNA) and human studies.	[1][11]
Genotoxicity	Equivocal results; concern for genotoxicity not ruled out by EFSA.	[6][7][8]
Repeated Dose Toxicity	A 13-week study on a structural analogue showed a low order of toxicity.	[11]
Reproductive/Developmental	Not expected to cause reproductive or developmental toxicity based on data from structural analogues (ionones).	[11]

The Genotoxicity Conundrum

The primary point of contention in the safety profile of **alpha-Damascone** is its genotoxic potential. Its molecular structure contains an α,β -unsaturated ketone, which is a structural alert for potential Michael addition reactions with biological macromolecules like DNA.[11]

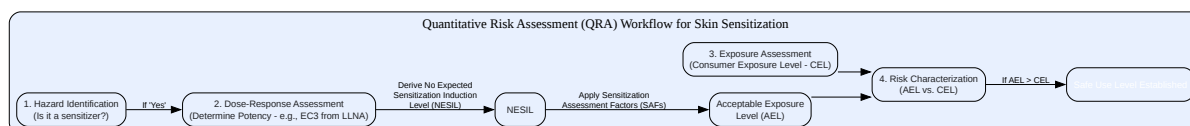
- In Vitro Data: Some in vitro micronucleus studies have yielded equivocal and positive results. [6][7]
- In Vivo Data: An in vivo combined micronucleus (bone marrow) and comet assay (liver and duodenum) was conducted. While **alpha-Damascone** did not induce micronuclei in bone marrow or primary DNA damage in the duodenum, an increase in primary DNA damage was observed in the liver.[6][7] This finding was the primary driver for EFSA's conclusion that the concern for genotoxicity could not be ruled out.[6][7] It was hypothesized that peroxides in the test sample might have contributed to this result, but subsequent tests were not able to definitively clarify this.[6][7]

This unresolved issue underscores the principle of regulatory caution, particularly for substances intended for ingestion.

Skin Sensitization and Quantitative Risk Assessment (QRA)

Alpha-Damascone is a known skin sensitizer.[11] The fragrance industry manages the risk of sensitization through a methodology known as Quantitative Risk Assessment (QRA).[12]

The QRA process is designed to determine safe use levels of fragrance ingredients in consumer products to prevent the induction of skin sensitization.[12][13]



[Click to download full resolution via product page](#)

Caption: QRA workflow for fragrance ingredient skin sensitization.

The LLNA is a standard method for identifying potential skin sensitizers and determining their potency.

Objective: To measure the proliferation of lymphocytes in the auricular lymph nodes draining the site of application of the test substance as an indicator of sensitization.

Methodology:

- **Animal Model:** Typically, CBA/Ca or CBA/J mice are used.
- **Test Substance Preparation:** The test substance (**alpha-Damascone**) is prepared in a suitable vehicle (e.g., acetone:olive oil, 4:1 v/v) at several concentrations. A vehicle control group is also included.
- **Application:** A defined volume (e.g., 25 µL) of the test substance or vehicle control is applied to the dorsal surface of each ear of the mice for three consecutive days.
- **Proliferation Measurement:** On day 5, a solution of ³H-methyl thymidine (or an alternative label) is injected intravenously.
- **Sample Collection:** Five hours after the injection, the mice are euthanized, and the draining auricular lymph nodes are excised.
- **Analysis:** A single-cell suspension of lymph node cells is prepared, and the incorporation of ³H-methyl thymidine is measured using a scintillation counter. The results are expressed as a Stimulation Index (SI), which is the ratio of proliferation in the test group to the proliferation in the vehicle control group.
- **Endpoint:** An SI of 3 or greater is considered a positive response. The EC3 value (the estimated concentration required to produce an SI of 3) is calculated and used as a measure of the sensitizing potency of the substance.[\[11\]](#)

For the damascone group, EC3 values have been reported in the range of 0.9–9.6%, classifying them as moderate to strong sensitizers.[\[11\]](#)

Conclusion and Future Perspectives

Alpha-Damascone remains a vital component in the palette of perfumers and flavorists. Its regulatory and safety profile is well-characterized for fragrance applications, with established risk management procedures in place to protect consumers from skin sensitization. However, its use as a food flavoring agent in the European Union has been curtailed due to unresolved concerns about its genotoxic potential.

This case highlights the rigorous and sometimes divergent nature of safety assessments across different regulatory domains and jurisdictions. For professionals in the field, it underscores the importance of:

- **Staying Abreast of Regulatory Changes:** The regulatory landscape is dynamic, as evidenced by the evolving status of **alpha-Damascone** in the EU.
- **Understanding the Scientific Basis of Regulation:** A deep understanding of the toxicological data and risk assessment methodologies that underpin regulatory decisions is crucial for informed product development and compliance.
- **Context-Specific Risk Assessment:** The acceptable risk for a cosmetic ingredient applied to the skin may differ from that of a substance intentionally ingested as a food flavoring.

Future research may focus on resolving the genotoxicity question, potentially through more advanced analytical techniques to assess the role of impurities or through novel in vivo models that can provide a clearer picture of the potential risk to human health.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Alpha-damascone (CAS 43052-87-5) - Premium Synthetic Ingredient for Perfumery — Scentspiracy [scentspiracy.com]
- 2. (E)-alpha-damascone, 24720-09-0 [thegoodscentscompany.com]
- 3. finefrag.com [finefrag.com]

- 4. alpha-Damascone | C₁₃H₂₀O | CID 520506 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. hfpappexternal.fda.gov [hfpappexternal.fda.gov]
- 6. efsa.onlinelibrary.wiley.com [efsa.onlinelibrary.wiley.com]
- 7. Scientific Opinion on Flavouring Group Evaluation 210 Revision 3 (FGE.210Rev3): Consideration of genotoxic potential for α,β -unsaturated alicyclic ketones and precursors from chemical subgroup 2.4 of FGE.19 - PMC [pmc.ncbi.nlm.nih.gov]
- 8. tox.dhi.dk [tox.dhi.dk]
- 9. L_2020379EN.01002701.xml [eur-lex.europa.eu]
- 10. rifm.org [rifm.org]
- 11. industrialchemicals.gov.au [industrialchemicals.gov.au]
- 12. fragrancematerialsafetyresource.elsevier.com [fragrancematerialsafetyresource.elsevier.com]
- 13. health.ec.europa.eu [health.ec.europa.eu]
- To cite this document: BenchChem. [The Regulatory Landscape and Safety Profile of alpha-Damascone: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3025630#regulatory-status-and-safety-assessment-of-alpha-damascone]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com